

# MBIMPH Technical Support Center: Manuscript Preparation and Editing

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## Compound of Interest

Compound Name: *Mbimph*

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the policies and procedures for manuscript submission and editing at MB International Media and Publishing House (**MBIMPH**).

## Frequently Asked Questions (FAQs)

**Q1:** What is **MBIMPH**'s policy on editing submitted papers?

**A1:** As a condition of submission, authors must permit the editing of their paper for readability. [1] This process ensures that the content is clear, concise, and accessible to a broad scientific audience. All inquiries regarding the publication of accepted papers should be directed to the submissions department.[1]

**Q2:** How does the peer review process influence the editing of my paper?

**A2:** **MBIMPH** has transitioned to an "Advanced OPEN peer review" system.[2] In this transparent process, the identities of authors and reviewers are revealed to each other to ensure an unbiased and thorough evaluation.[2] The feedback and comments from reviewers, along with the original manuscript and any revisions, will be published alongside the final paper in the "Review history".[2] This collaborative process is designed to improve the overall quality and readability of the manuscript.[2]

**Q3:** What are the requirements for figures and tables to ensure readability?

A3: Figures should be self-explanatory, and the information presented should not be duplicated in a table.<sup>[1]</sup> All symbols and abbreviations used in illustrations must be clearly defined, and figure legends should be provided below the figures.<sup>[1]</sup> While figures and tables should be included in the main manuscript file upon submission, authors will be asked to provide the source files for each figure separately if the article is accepted.<sup>[1]</sup>

Q4: Are there specific guidelines for the use of AI in manuscript preparation?

A4: Yes, if generative AI technology is used in the writing or editing of a manuscript, its use must be acknowledged in the acknowledgements section and, if applicable, the methods section.<sup>[1]</sup> This acknowledgement should include the name, version, model, and source of the AI technology.<sup>[1]</sup> Authors are responsible for verifying the factual accuracy of all AI-generated content, including citations and references, and ensuring it is free from plagiarism.<sup>[1]</sup> Figures created or edited with AI must be checked to ensure they accurately represent the data.<sup>[1]</sup>

Q5: What happens if an error is found in my paper after publication?

A5: **MBIMPH** has a correction and retraction policy to address errors in published articles. For significant errors, such as those affecting the scientific integrity of the paper or the reputation of the authors, an erratum will be issued.<sup>[3]</sup> This can include the publication of a new, corrected figure or table.<sup>[3]</sup> All corrections, with the exception of some errata, undergo peer review.<sup>[3]</sup>

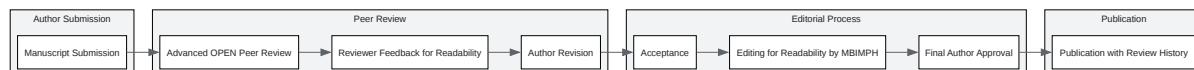
## Manuscript Word Count and Figure/Table Limits

For easy reference, the following table summarizes the recommended length for different types of submissions.

Manuscript Type	Recommended Word Count	Maximum Figures/Tables
Original Research Papers	3000-6000 words (including all sections)	15
Policy Papers	3000-4000 words	3-4

## Editorial Workflow for Readability

The following diagram illustrates the key stages of the submission and editing process at **MBIMPH**, with a focus on ensuring the final publication is clear and readable.



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Caption: **MBIMPH** manuscript submission and editing workflow.

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## References

- 1. [mbimph.com](http://mbimph.com) [mbimph.com]
- 2. Open Peer Review Policy – OPEN PEER REVIEW [[prh.mbimph.com](http://prh.mbimph.com)]
- 3. [mbimph.com](http://mbimph.com) [mbimph.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)